Introduction: The Strategic Importance of Substituted Nicotinic Acids

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Compound of Interest

Compound Name:	*6-Chloro-5-methylnicotinic acid*
CAS No.:	*66909-29-3*
Cat. No.:	*B1590025*

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In the landscape of modern medicinal chemistry, the pyridine ring system stands as a privileged scaffold, forming the core of numerous therapeutic agents. Among its derivatives, substituted nicotinic acids are particularly valuable as versatile building blocks for drug discovery and development. **6-Chloro-5-methylnicotinic acid**, a key intermediate, exemplifies this utility. Its specific substitution pattern—a chloro group at the 6-position, a methyl group at the 5-position, and a carboxylic acid at the 3-position—offers multiple reaction handles for chemical modification. This guide provides a comprehensive technical overview of **6-Chloro-5-methylnicotinic acid** for researchers, scientists, and drug development professionals, covering its chemical identity, synthesis, key reactions, and essential safety protocols.

Chemical Identity and Physicochemical Properties

Accurate identification is the foundation of all chemical research. **6-Chloro-5-methylnicotinic acid** is registered under CAS number 66909-29-3.[1][2] Its structure features a pyridine core, which imparts specific electronic and solubility characteristics, while the chloro and methyl groups modulate its reactivity and lipophilicity.

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The molecular structure is represented by the SMILES string CC1=CC(=CN=C1Cl)C(=O)O and the InChI identifier InChI=1S/C7H6ClNO2/c1-4-2-5(7(10)11)3-9-6(4)8/h2-3H,1H3,(H,10,11).[1] [3]

Table 1: Core Identifiers and Properties

Identifier/Property	Value	Source(s)
CAS Number	**66909-29-3**	**[1][4]**
Molecular Formula	$C_7H_6ClNO_2$	[1][3]
Molecular Weight	171.58 g/mol	[1]
InChI	InChI=1S/C7H6ClNO2/c1-4-2-5(7(10)11)3-9-6(4)8/h2-3H,1H3,(H,10,11)	[3]
SMILES	CC1=CC(=CN=C1Cl)C(=O)O	[1][3]

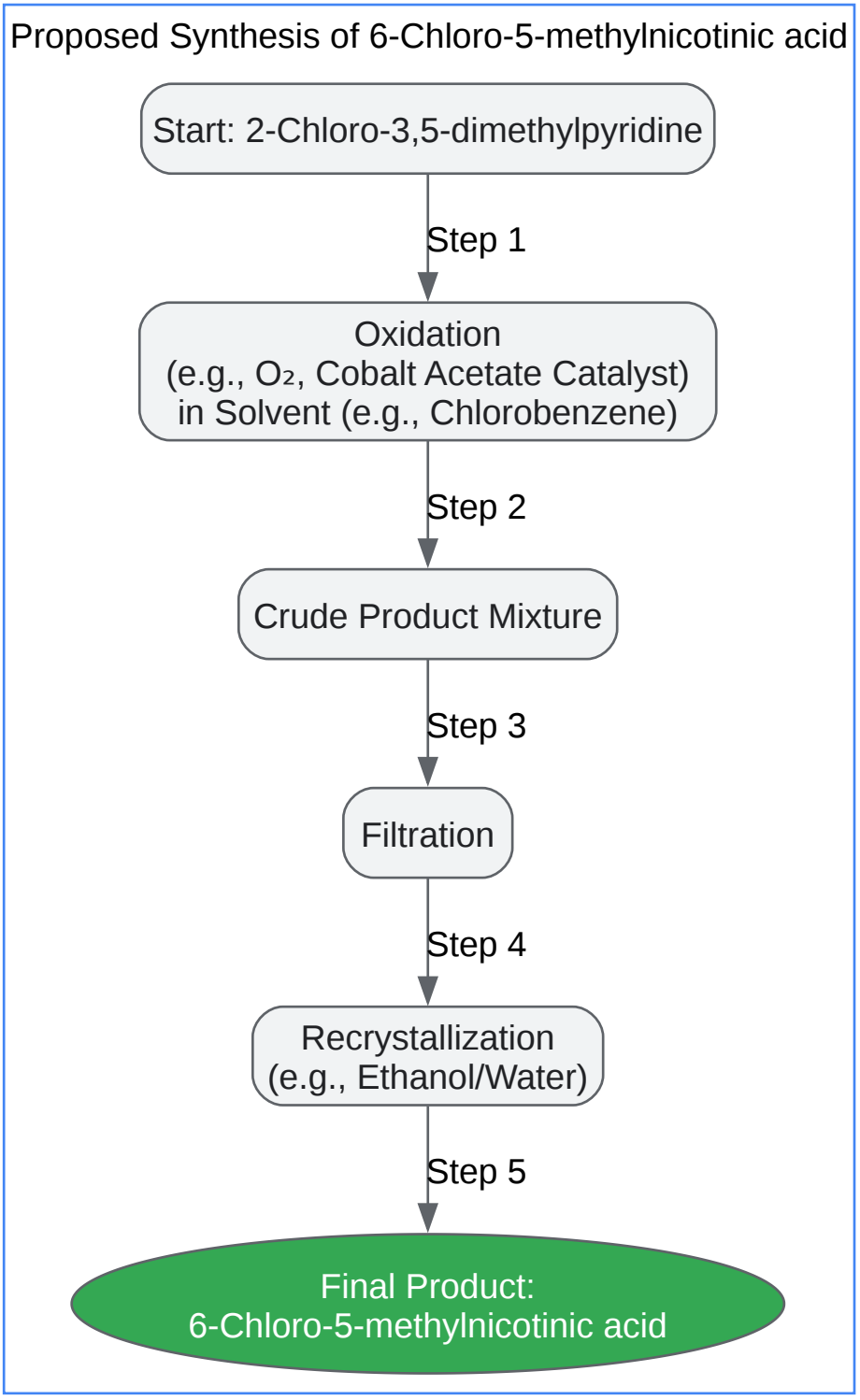
| Predicted XlogP | 1.7 |[3] |

Synthesis Pathway: Oxidation of 2-Chloro-3,5-dimethylpyridine

While various synthetic routes to substituted nicotinic acids exist, a common and effective strategy involves the selective oxidation of a methyl group on the pyridine ring. This approach is advantageous as the pyridine ring is relatively stable to many oxidizing agents, allowing for targeted conversion. A logical and industrially relevant method for synthesizing **6-Chloro-5-methylnicotinic acid** is through the oxidation of 2-chloro-3,5-dimethylpyridine. This method is analogous to the synthesis of 6-chloronicotinic acid from 2-chloro-5-methylpyridine, which utilizes oxygen with a cobalt acetate catalyst.[5]

The causality behind this choice rests on the differential reactivity of the two methyl groups. The methyl group at the 3-position (para to the nitrogen) is more susceptible to oxidation than the one at the 5-position. This selective oxidation yields the desired product.

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Caption: Proposed workflow for the synthesis of **6-Chloro-5-methylnicotinic acid**.

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Experimental Protocol: Synthesis via Oxidation

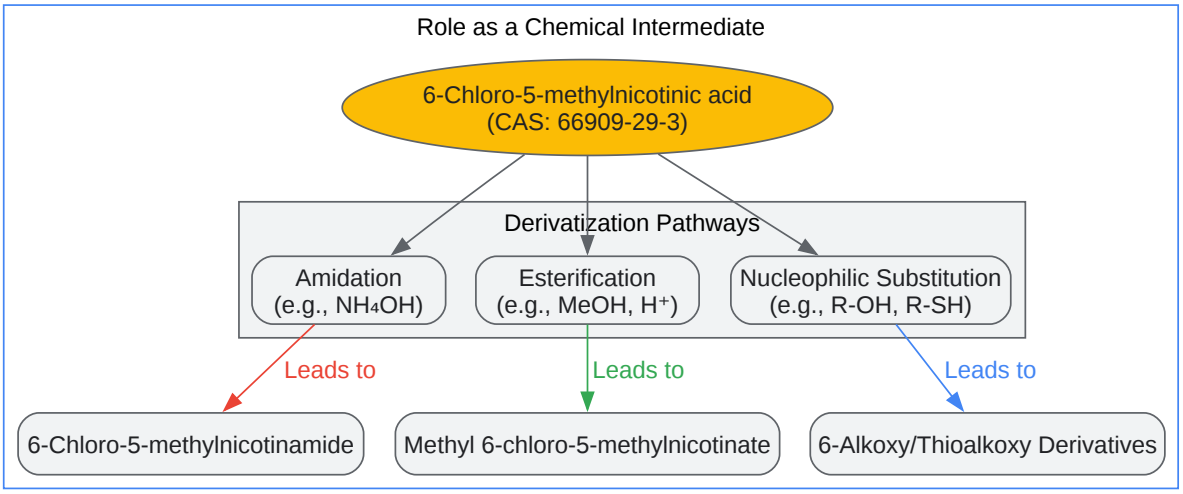
This protocol is a representative procedure based on established methods for analogous compounds.[5]

- Reactor Setup: In a suitable reaction vessel equipped with a stirrer, reflux condenser, and gas inlet, charge chlorobenzene as the solvent.
- Catalyst and Reactant Addition: Add 2-chloro-3,5-dimethylpyridine and a catalytic amount of cobalt acetate.
- Oxidation Reaction: Heat the mixture to a temperature between 70-100°C. Begin bubbling oxygen gas through the reaction mixture at a controlled flow rate.
- Reaction Monitoring: Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC), until the starting material is consumed (typically 4-8 hours).
- Work-up and Isolation: Once the reaction is complete, cool the mixture to room temperature. The crude product, being a carboxylic acid, will likely precipitate. Filter the reaction mixture to collect the solid crude product.
- Purification: Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water mixture) to yield pure **6-Chloro-5-methylnicotinic acid**.

Applications in Medicinal Chemistry: A Versatile Building Block

The true value of **6-Chloro-5-methylnicotinic acid** lies in its utility as a chemical intermediate. The carboxylic acid group is readily converted into esters, amides, and other functionalities, while the chloro group can be displaced via nucleophilic aromatic substitution, providing a gateway to a wide array of derivatives.

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Caption: Key derivatization pathways for **6-Chloro-5-methylnicotinic acid**.

Key Reaction: Synthesis of 6-Chloro-5-methylnicotinamide

A primary application of **6-Chloro-5-methylnicotinic acid** is its conversion to the corresponding primary amide, 6-Chloro-5-methylnicotinamide.[2] Amides are common functional groups in active pharmaceutical ingredients (APIs), often participating in crucial hydrogen bonding interactions with biological targets.

Experimental Protocol: Amidation

This protocol is based on a reported method for this specific transformation.[2]

- Reactant Suspension: Suspend **6-Chloro-5-methylnicotinic acid** (the starting material) in a suitable vessel.

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- Amidation Reagent: Add aqueous ammonium hydroxide (e.g., 28% NH_4OH) to the vessel at room temperature with stirring.
- Reaction: Continue stirring the mixture at room temperature for approximately 16 hours. The progress can be monitored by TLC.
- Isolation and Purification: Upon completion, the resulting amide often precipitates from the reaction mixture. The product, 6-Chloro-5-methylnicotinamide, can be isolated by filtration and purified by recrystallization to achieve high purity.

The broader class of nicotinic acid derivatives has been investigated for a wide range of biological activities, including as potential antimicrobial and anti-inflammatory agents, and as inhibitors of enzymes like α-amylase and α-glucosidase for the treatment of type 2 diabetes.[6] [7] The ability to systematically modify the **6-Chloro-5-methylnicotinic acid** scaffold allows for the generation of compound libraries for structure-activity relationship (SAR) studies, a cornerstone of modern drug discovery.[8]

Safety, Handling, and Storage

As with any laboratory chemical, proper safety precautions are paramount when handling **6-Chloro-5-methylnicotinic acid** and its derivatives.

Table 2: Hazard Identification and Safety Precautions

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Hazard Category	GHS Hazard Statements	Precautionary Measures (Summary)	Source(s)
Acute Toxicity	**H302: Harmful if swallowed**	**Do not eat, drink or smoke when using this product. Wash hands thoroughly after handling.**	**[1]**
Skin Irritation	H315: Causes skin irritation	Wear protective gloves and clothing. Wash skin with plenty of soap and water if contact occurs.	[1][9]
Eye Irritation	H319: Causes serious eye irritation	Wear eye/face protection. Rinse cautiously with water for several minutes if contact occurs.	[1][9]
Inhalation	H332: Harmful if inhaled	Avoid breathing dust. Use only outdoors or in a well-ventilated area.	[1]

| Respiratory Irritation | H335: May cause respiratory irritation | If inhaled, remove person to fresh air and keep comfortable for breathing. |[1][9] |

Handling:

- Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[10]
- Avoid all personal contact. Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, a lab coat, and chemical-resistant gloves.[9][11]
- Use dry clean-up procedures to avoid generating dust if a spill occurs.[10]

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Storage:

- Store in a cool, dry, well-ventilated place.[12]
- Keep the container tightly closed and store under an inert atmosphere (e.g., nitrogen or argon) at room temperature.[1]
- Store away from incompatible materials such as strong oxidizing agents.

Conclusion

6-Chloro-5-methylnicotinic acid (CAS: 66909-29-3) is more than just a chemical compound; it is a strategic tool for medicinal chemists. Its defined structure, predictable reactivity, and role as a precursor to a diverse range of derivatives make it an invaluable intermediate in the synthesis of novel therapeutic candidates. Understanding its synthesis, key chemical transformations, and proper handling procedures is essential for any research and development professional aiming to leverage the power of the nicotinic acid scaffold in drug discovery programs.

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